

Personal protective equipment for handling Ferroptosis inducer-5

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Compound of Interest

Compound Name: *Ferroptosis inducer-5*

Cat. No.: *B15585173*

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Essential Safety and Handling Guide for Ferroptosis Inducer-5

Disclaimer: As of the date of this document, a specific Safety Data Sheet (SDS) for **Ferroptosis Inducer-5** (CAS No. 2991058-60-5) is not readily available. The following safety and handling information is based on the Safety Data Sheet for a structurally related compound, Ferroptosis Inducer-1 (CAS No. 2375357-96-1), and general best practices for handling research chemicals in a laboratory setting. This guide should be used to inform safe handling procedures, but it is imperative to consult the official SDS for **Ferroptosis Inducer-5** as soon as it becomes available from your supplier.

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **Ferroptosis Inducer-5**. Adherence to these procedures is essential for ensuring personal safety and maintaining a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **Ferroptosis Inducer-5**, it is mandatory to use the following personal protective equipment to minimize exposure and ensure safety.

| PPE Category | Item | Specifications |
|------------------------|---|---|
| Hand Protection | Chemical-resistant gloves | Nitrile or neoprene gloves are recommended. Ensure gloves are inspected for integrity before use and changed frequently, especially after direct contact with the compound. |
| Eye Protection | Safety glasses with side shields or goggles | Must be worn at all times in the laboratory to protect against splashes or airborne particles. |
| Respiratory Protection | Not generally required for small quantities | If handling large quantities or if there is a risk of aerosolization, a NIOSH-approved respirator may be necessary. Work in a well-ventilated area or a chemical fume hood is strongly recommended. [1] |
| Body Protection | Laboratory coat | A standard laboratory coat should be worn to protect skin and clothing from contamination. |

Operational Plan: Step-by-Step Handling Procedures

1. Preparation and Weighing:

- Conduct all handling of the solid compound within a chemical fume hood to avoid inhalation of any dust.
- Before weighing, ensure the analytical balance is clean and calibrated.
- Use appropriate tools (e.g., spatula) to handle the compound. Avoid creating dust.

- Close the container tightly after use and store it as recommended.

2. Dissolving the Compound:

- Consult the product data sheet for solubility information. Ferroptosis Inducer-1 is soluble in DMSO.[2]
- Add the solvent to the solid compound slowly and mix gently until fully dissolved. This should be done in a chemical fume hood.

3. Administration to Cell Cultures or Animals:

- All procedures involving the administration of the compound to cell cultures or animals should be performed in a biological safety cabinet to maintain sterility and prevent exposure.
- Use appropriate sterile techniques for all cell culture work.
- For animal studies, follow approved institutional animal care and use committee (IACUC) protocols.

4. Spill Cleanup:

- In the event of a small spill, absorb the material with an inert absorbent material (e.g., vermiculite, sand).
- Collect the absorbed material into a sealed container for proper disposal.
- Clean the spill area with a suitable solvent (e.g., ethanol) followed by soap and water.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

Proper disposal of **Ferroptosis Inducer-5** and any contaminated materials is crucial to prevent environmental contamination and ensure compliance with regulations.

| Waste Type | Disposal Procedure |
|--|--|
| Unused Compound | Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not discard down the drain or in the regular trash. |
| Contaminated Labware (e.g., pipette tips, tubes) | Collect in a designated hazardous waste container that is clearly labeled. |
| Contaminated PPE (e.g., gloves, lab coat) | Dispose of in a designated hazardous waste container. Solid chemical wastes include absorbent towels, gloves, and lab coats that have been contaminated. [3] |
| Liquid Waste (e.g., unused solutions) | Collect in a sealed, properly labeled hazardous waste container. Do not mix with incompatible waste streams. |

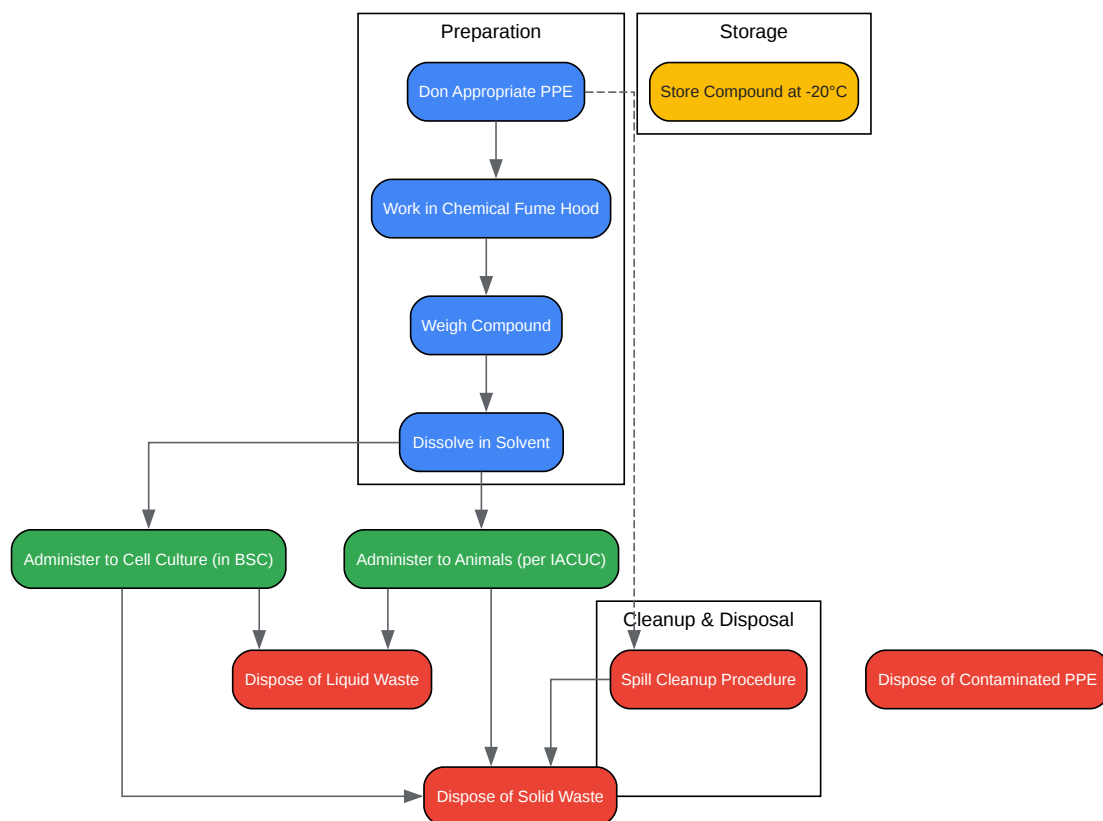
Quantitative Data Summary (Based on Ferroptosis Inducer-1)

The following table summarizes key quantitative information from the Safety Data Sheet for Ferroptosis Inducer-1.

| Parameter | Value |
|---------------------|--|
| Molecular Formula | C25H21ClN2O5 [1] |
| Molecular Weight | 464.9 g/mol [2] |
| Solubility in DMSO | 100 mg/mL (215.10 mM) [2] |
| Storage Temperature | -20°C, protect from light, stored under nitrogen [2] |

Experimental Workflow and Safety Protocol

Workflow for Safe Handling of Ferroptosis Inducer-5

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